

# Physical and chemical characteristics of TEGOSOFT 189

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## Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835

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An In-depth Technical Guide to the Physical and Chemical Characteristics of TEGOSOFT® 189

## Introduction

TEGOSOFT® 189 is the trade name for the chemical compound Isotridecyl Stearate. It is a versatile emollient with a non-oily skin feel, widely utilized in the formulation of cosmetic and personal care products. This guide provides a comprehensive overview of its physical and chemical properties, methodologies for their determination, and a summary of its key characteristics for researchers, scientists, and drug development professionals.

## Chemical Identity

- INCI Name: Isotridecyl Stearate
- CAS Number: 31565-37-4
- EINECS Number: 250-702-9
- Chemical Formula:  $C_{31}H_{62}O_2$
- Molecular Weight: 466.83 g/mol

## Physical Characteristics

TEGOSOFT® 189 is a clear, colorless to slightly yellowish oil with a characteristic mild odor. It is distinguished by its low viscosity and good spreadability on the skin, contributing to a light and pleasant sensory profile in topical formulations.

**Table 1: Physical Properties of TEGOSOFT® 189**

Property	Value	Unit
Appearance	Clear, colorless to slightly yellowish liquid	-
Odor	Characteristic, mild	-
Viscosity (20°C)	20 - 26	mPa·s
Density (20°C)	0.85 - 0.87	g/cm <sup>3</sup>
Refractive Index (20°C)	1.448 - 1.452	-
Melting Point	< 0	°C
Boiling Point	> 250	°C
Solubility	Soluble in oils, fats, and hydrocarbons. Insoluble in water.	-

## Chemical Characteristics

The chemical properties of TEGOSOFT® 189 are indicative of its quality and stability as a cosmetic ingredient. These are typically assessed through standard analytical methods.

**Table 2: Chemical Properties of TEGOSOFT® 189**

Property	Value	Unit
Acid Value	< 1.0	mg KOH/g
Saponification Value	110 - 125	mg KOH/g
Iodine Value	< 1.0	g I <sub>2</sub> /100g

## Experimental Protocols

The following are detailed methodologies for the determination of the key physical and chemical properties of TEGOSOFT® 189.

### Determination of Viscosity

The viscosity of TEGOSOFT® 189 is determined using a rotational viscometer, such as a Brookfield viscometer, following a method based on the principles of ASTM D445.

- Apparatus: Brookfield RVT Viscometer, appropriate spindle, and a constant temperature water bath.
- Procedure:
  - The sample is equilibrated to a constant temperature of 20°C in the water bath.
  - The viscometer is calibrated according to the manufacturer's instructions.
  - The appropriate spindle is selected and attached to the viscometer.
  - The spindle is immersed in the sample to the marked level.
  - The viscometer is operated at a specified rotational speed, and the torque reading is allowed to stabilize.
  - The viscosity in mPa·s is calculated from the torque reading using the spindle's conversion factor.

### Determination of Density

The density is measured using a pycnometer or a digital density meter, adhering to the principles outlined in ISO 12185.

- Apparatus: Pycnometer or a digital density meter (e.g., Anton Paar DMA series), and a constant temperature water bath.
- Procedure (using a pycnometer):

- The empty pycnometer is cleaned, dried, and weighed.
- The pycnometer is filled with the sample, ensuring no air bubbles are present, and equilibrated to 20°C in the water bath.
- The pycnometer is reweighed.
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Determination of Refractive Index

The refractive index is measured using a refractometer, following the guidelines of ISO 6320.

- Apparatus: Abbe refractometer or a digital refractometer with a temperature-controlled prism.
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - A few drops of the sample are placed on the prism of the refractometer, which is maintained at 20°C.
  - The reading is taken once the value has stabilized.

## Determination of Acid Value

The acid value is determined by titration, based on the method described in ASTM D974.

- Apparatus: Burette, flask, and analytical balance.
- Reagents: Titration solvent (e.g., a mixture of toluene and isopropanol), potassium hydroxide (KOH) solution of known concentration, and an indicator (e.g., phenolphthalein).
- Procedure:
  - A known mass of the sample is dissolved in the titration solvent.
  - A few drops of the indicator are added.

- The solution is titrated with the KOH solution until a persistent color change is observed.
- The acid value is calculated based on the volume of KOH solution used.

## Determination of Saponification Value

The saponification value is determined by refluxing the sample with an excess of alcoholic potassium hydroxide, followed by titration, as per ISO 3657.

- Apparatus: Reflux condenser, flask, hot plate, burette, and analytical balance.
- Reagents: Alcoholic potassium hydroxide (KOH) solution of known concentration, and hydrochloric acid (HCl) solution of known concentration.
- Procedure:
  - A known mass of the sample is refluxed with a known excess of alcoholic KOH for a specified time.
  - A blank determination is performed in parallel.
  - The excess KOH is titrated with the HCl solution.
  - The saponification value is calculated from the difference in the titration volumes of the blank and the sample.

## Determination of Iodine Value

The iodine value is determined by the Wijs method, as described in AOCS Cd 1-25.

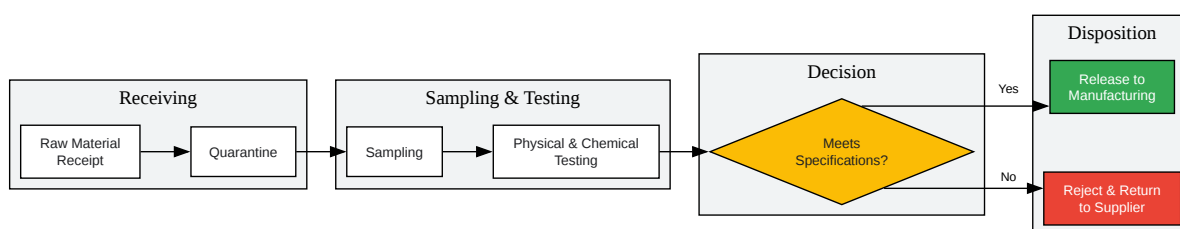
- Apparatus: Iodine flask, burette, and analytical balance.
- Reagents: Wijs solution (iodine monochloride in glacial acetic acid), potassium iodide (KI) solution, and sodium thiosulfate solution of known concentration.
- Procedure:
  - A known mass of the sample is dissolved in a suitable solvent.

- A known excess of Wijs solution is added, and the flask is allowed to stand in the dark for a specified time.
- Potassium iodide solution and water are added, and the liberated iodine is titrated with the sodium thiosulfate solution.
- A blank determination is performed in parallel.
- The iodine value is calculated from the difference in the titration volumes of the blank and the sample.

## Visualizations

### Quality Control Workflow for TEGOSOFT® 189

The following diagram illustrates a typical workflow for the quality control of incoming TEGOSOFT® 189 raw material.

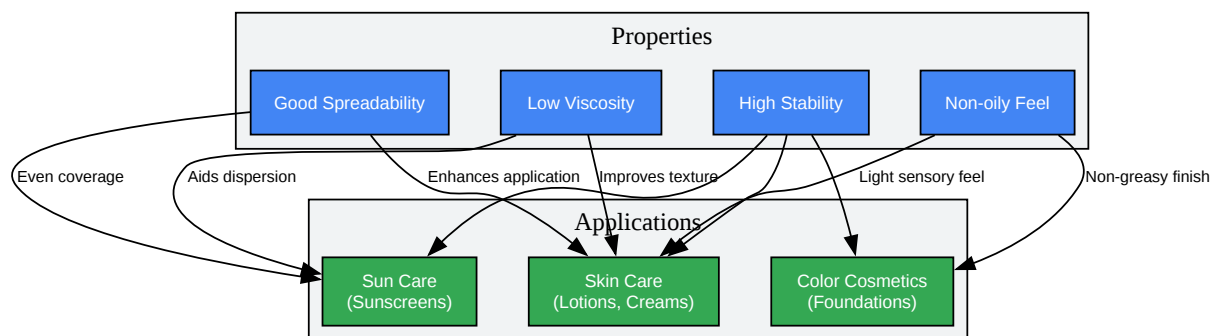


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Caption: Quality Control Workflow for TEGOSOFT® 189.

## Relationship between Properties and Applications

This diagram illustrates how the key properties of TEGOSOFT® 189 relate to its primary applications in cosmetic formulations.



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Caption: Properties and Applications of TEGOSOFT® 189.

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